

RO-09-4609 stock solution preparation and storage

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Compound of Interest

Compound Name: RO-09-4609

Cat. No.: B1680655

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Application Notes and Protocols for RO-09-4609 A Comprehensive Guide for Researchers and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and storage of stock solutions of **RO-09-4609**, a potent and selective inhibitor of *Candida albicans* N-myristoyltransferase (CaNmt).

Introduction

RO-09-4609 (CAS No. 279230-20-5) is a small molecule inhibitor with significant antifungal activity against *Candida albicans*. Proper preparation and storage of stock solutions are critical for ensuring the compound's stability and the reproducibility of experimental results. These notes provide essential information on the solubility, preparation, and storage of **RO-09-4609**.

Physicochemical Properties

A summary of the key physicochemical properties of **RO-09-4609** is presented in the table below. This information is essential for calculating the required amount of compound for stock solution preparation.

Property	Value
Chemical Formula	<chem>C21H24N2O4</chem>
Molecular Weight	368.43 g/mol [1]
Appearance	Solid powder [1]
Purity	>98% [1]

Stock Solution Preparation

Solubility

RO-09-4609 is soluble in dimethyl sulfoxide (DMSO)[\[1\]](#). While quantitative solubility data is not readily available, it is recommended to prepare stock solutions in high-purity DMSO.

Materials

- **RO-09-4609** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution

- Equilibrate **RO-09-4609**: Allow the vial of solid **RO-09-4609** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weigh the Compound: Accurately weigh the desired amount of **RO-09-4609** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.68 mg of **RO-09-4609**.

- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For the 1 mL of 10 mM stock solution example, add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution. Visually inspect the solution to ensure no particulates are present.
- Aliquot for Storage: To minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

Storage and Stability

Proper storage of **RO-09-4609**, both in solid form and as a stock solution, is crucial for maintaining its integrity and activity.

Solid Compound

The solid powder of **RO-09-4609** should be stored under the following conditions:

Condition	Duration
0 - 4°C	Short-term (days to weeks)[1]
-20°C	Long-term (months to years)[1]

The compound should be stored in a dry, dark environment[[1](#)]. It is stable for several weeks during standard shipping at ambient temperatures[[1](#)]. The shelf life, when stored correctly, is greater than two years[[1](#)].

Stock Solutions

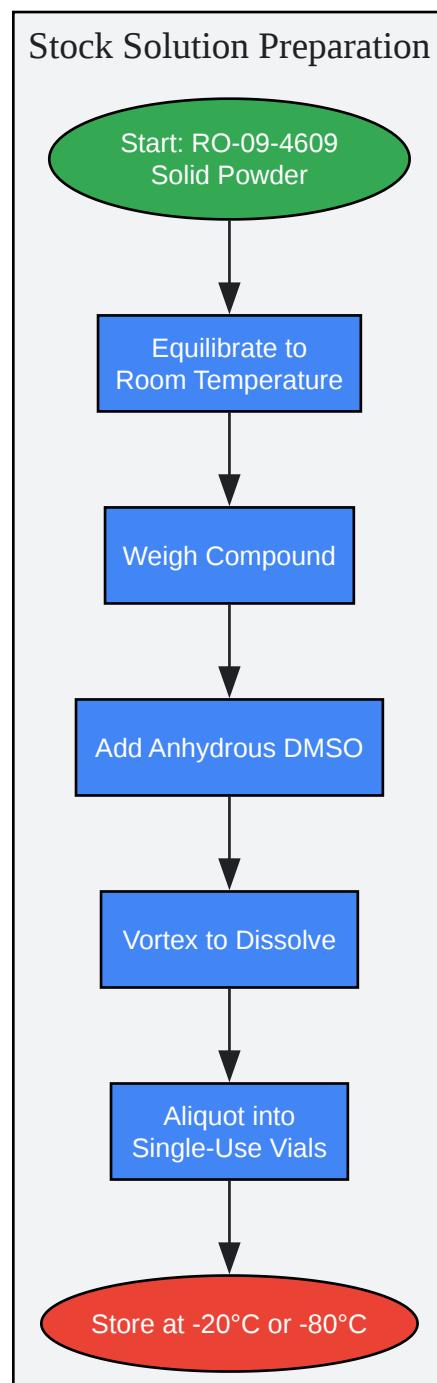
Prepared stock solutions of **RO-09-4609** in DMSO should be stored as follows:

Condition	Duration
-20°C	Short to medium-term
-80°C	Long-term

It is strongly recommended to store aliquots at -80°C to minimize degradation. Avoid repeated freeze-thaw cycles.

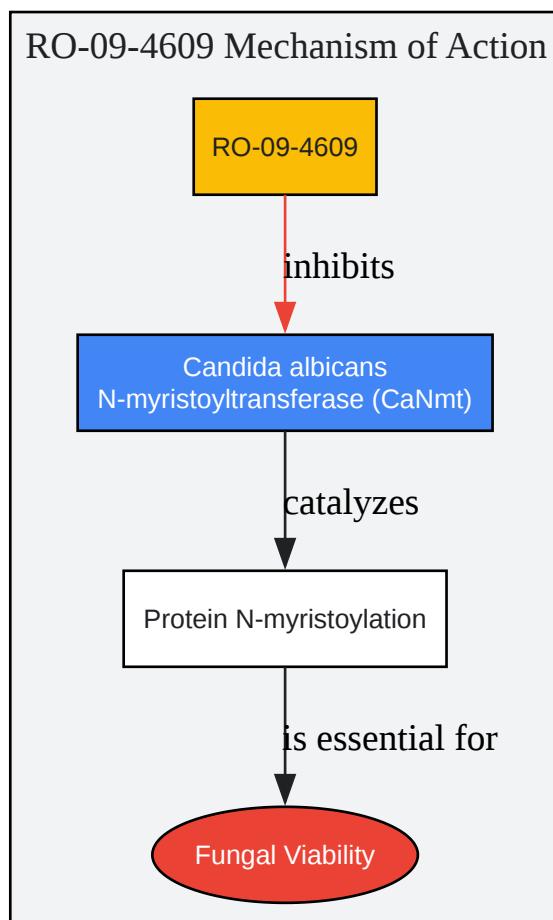
Experimental Workflow and Signaling Pathway Visualization

To facilitate understanding, the following diagrams illustrate the experimental workflow for stock solution preparation and a conceptual representation of **RO-09-4609**'s mechanism of action.



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Caption: Workflow for **RO-09-4609** stock solution preparation.



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Caption: Inhibition of CaNmt by **RO-09-4609**.

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References

- 1. medkoo.com [medkoo.com]
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